

Application Notes & Protocols: 4-Heptanoylmorpholine as a Versatile Acylating Intermediate

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Compound of Interest

Compound Name: 4-Heptanoylmorpholine

CAS No.: 18494-67-2

Cat. No.: B102680

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Authored for: Researchers, Scientists, and Drug Development Professionals

Introduction: Re-evaluating Amide Reactivity in Modern Synthesis

In the landscape of organic synthesis, the formation of carbon-carbon bonds via acylation is a cornerstone reaction, pivotal for constructing the molecular frameworks of pharmaceuticals, natural products, and functional materials. For decades, chemists have navigated the challenge of converting carboxylic acids into ketones without the common pitfall of over-addition by organometallic reagents, which leads to tertiary alcohols. While Weinreb amides (N-methoxy-N-methylamides) have been a gold-standard solution, they are not without drawbacks, including the cost and specialized nature of N,O-dimethylhydroxylamine.^[1]

This guide focuses on a powerful, classical, yet often underexplored alternative: **4-Heptanoylmorpholine**, a specific and representative member of the N-acyl morpholine class. Morpholine amides offer distinct advantages, including high operational stability, economic

accessibility, and often, enhanced water solubility, which can simplify reaction workups.[1][2][3] They serve as exceptionally stable and chemoselective acylating agents. Their unique reactivity profile allows for the clean, high-yield synthesis of ketones, aldehydes, and other valuable carbonyl compounds through a controlled mono-addition of organometallic or hydride reagents.[2][4]

This document provides a senior application scientist's perspective on leveraging **4-Heptanoylmorpholine**, moving beyond mere procedural steps to explain the underlying mechanistic rationale and providing robust, field-tested protocols for its synthesis and application.

Section 1: Physicochemical Properties & Safety Considerations

Key Properties of 4-Heptanoylmorpholine

A clear understanding of a reagent's physical properties is fundamental to its effective use in the laboratory. The key data for **4-Heptanoylmorpholine** are summarized below.

Property	Value	Source
Chemical Name	4-Heptanoylmorpholine	[5]
Synonyms	1-(4-Morpholinyl)-1-heptanone	[5]
CAS Number	18494-67-2	[5]
Molecular Formula	C ₁₁ H ₂₁ NO ₂	[5]
Molecular Weight	199.29 g/mol	[5]
Stereochemistry	Achiral	[5]
SMILES	<chem>CCCCCCC(=O)N1CCOCC1</chem>	[5]
InChIKey	DJYHDMRTVQGFHF-UHFFFAOYSA-N	[5]

Safety & Handling

While a specific Safety Data Sheet (SDS) for **4-Heptanoylmorpholine** is not broadly available, its handling precautions can be inferred from its constituent parts: heptanoic acid and morpholine, and general principles for handling amides.

- **General Precautions:** Work in a well-ventilated chemical fume hood.^[6] Wear standard personal protective equipment (PPE), including safety goggles, a lab coat, and chemically resistant gloves.
- **Morpholine-Related Hazards:** The parent amine, morpholine, is a flammable liquid and can cause severe skin burns and eye damage.^{[7][8][9]} It is also toxic if inhaled or in contact with skin.^{[7][9]} Although the amide is significantly less reactive and basic, it is prudent to handle **4-Heptanoylmorpholine** with care to avoid skin and eye contact.
- **Spill & Disposal:** In case of a spill, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.^{[6][10]} Dispose of chemical waste in accordance with local, state, and federal regulations. Do not allow the product to enter drains.^[8]

Section 2: Core Application - Synthesis of Ketones via Nucleophilic Acyl Substitution

The primary application of **4-Heptanoylmorpholine** is as a stable precursor for the synthesis of heptanoyl-containing ketones. Its structure is key to preventing the uncontrolled double-addition that plagues reactions with more reactive acylating agents like acid chlorides or esters.

Mechanistic Rationale: The Stability of the Tetrahedral Intermediate

The efficacy of morpholine amides stems from their ability to form a relatively stable tetrahedral intermediate upon nucleophilic attack by an organometallic reagent (e.g., Grignard or organolithium).

- **Nucleophilic Attack:** The organometallic reagent adds to the electrophilic carbonyl carbon of the morpholine amide.
- **Intermediate Formation:** A tetrahedral intermediate is formed. Unlike the intermediate formed from an ester or acid chloride, this species is stabilized by chelation between the lithium or

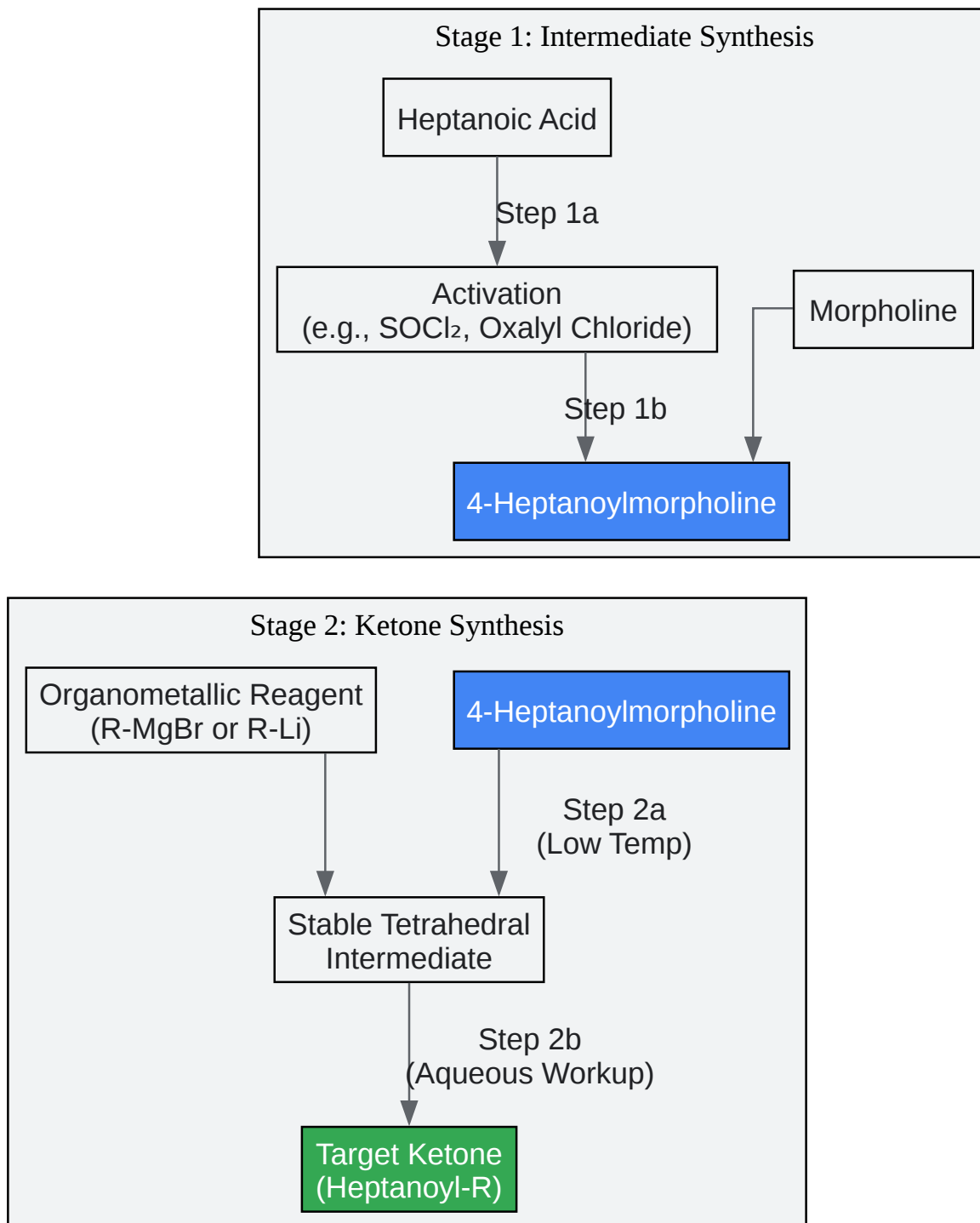
magnesium cation and the two oxygen atoms (the newly formed alkoxide and the morpholine ring oxygen).

- **Resistance to Collapse:** This chelated intermediate is stable at low temperatures (e.g., -78 °C) and does not readily collapse to the ketone until acidic workup.
- **Controlled Quench:** Upon the addition of an aqueous acid during workup, the intermediate is protonated and then collapses, releasing the desired ketone and the protonated morpholine salt. This controlled, post-reaction formation of the ketone prevents a second equivalent of the highly reactive organometallic reagent from attacking the product.

This process allows for a clean, selective mono-addition, making morpholine amides a superior choice for precision ketone synthesis.[\[1\]](#)[\[2\]](#)

General Workflow: From Carboxylic Acid to Ketone

The following diagram illustrates the two-stage process for converting a carboxylic acid into a target ketone, using **4-Heptanoylmorpholine** as the pivotal intermediate.



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Caption: General workflow for ketone synthesis using **4-Heptanoylmorpholine**.

Protocol 1: Synthesis of 4-Heptanoylmorpholine

Objective: To prepare the morpholine amide intermediate from heptanoic acid. This protocol uses thionyl chloride for the activation step to form the acyl chloride in situ.

Materials:

- Heptanoic acid
- Thionyl chloride (SOCl_2)
- Morpholine
- Triethylamine (Et_3N) or Pyridine
- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask, dropping funnel, magnetic stirrer, ice bath, separatory funnel

Procedure:

- **Acid Chloride Formation:** To a flame-dried round-bottom flask under an inert atmosphere (N_2 or Ar), add heptanoic acid (1.0 eq) dissolved in anhydrous DCM. Cool the solution to $0\text{ }^\circ\text{C}$ in an ice bath. Add thionyl chloride (1.2 eq) dropwise via a syringe or dropping funnel over 15-20 minutes.
 - **Causality Note:** This step converts the carboxylic acid to the more reactive acyl chloride. The reaction is exothermic and produces HCl and SO_2 gas, necessitating slow addition and good ventilation.
- Allow the reaction to stir at $0\text{ }^\circ\text{C}$ for 30 minutes, then warm to room temperature for 1 hour, or until gas evolution ceases.

- Amidation: In a separate flask, dissolve morpholine (1.5 eq) and triethylamine (1.5 eq) in anhydrous DCM. Cool this solution to 0 °C.
 - Causality Note: Triethylamine acts as a base to neutralize the HCl generated during the amidation, preventing the protonation of the morpholine nucleophile.
- Slowly add the freshly prepared heptanoyl chloride solution to the morpholine/triethylamine solution at 0 °C via a dropping funnel.
- After the addition is complete, remove the ice bath and allow the reaction to stir at room temperature for 2-3 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Workup & Purification:
 - Quench the reaction by slowly adding water.
 - Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with 1M HCl, saturated NaHCO₃ solution, and brine.
 - Causality Note: The HCl wash removes excess morpholine and triethylamine. The NaHCO₃ wash removes any unreacted heptanoic acid and residual HCl. The brine wash removes bulk water.
 - Dry the organic layer over anhydrous MgSO₄, filter, and concentrate the solvent in vacuo using a rotary evaporator.
- The resulting crude oil is often pure enough for subsequent steps. If necessary, purify by flash column chromatography on silica gel.

Protocol 2: Synthesis of 1-Phenylheptan-1-one

Objective: To demonstrate the use of **4-Heptanoylmorpholine** in a Grignard reaction to form a ketone.

Materials:

- **4-Heptanoylmorpholine**

- Phenylmagnesium bromide (PhMgBr), ~1.0 M solution in THF
- Tetrahydrofuran (THF), anhydrous
- 1M Hydrochloric acid (HCl)
- Saturated aqueous sodium bicarbonate (NaHCO₃)
- Brine
- Anhydrous magnesium sulfate (MgSO₄)
- Diethyl ether or Ethyl acetate for extraction
- Schlenk flask, syringes, magnetic stirrer, dry ice/acetone bath (-78 °C)

Procedure:

- Reaction Setup: Add **4-Heptanoylmorpholine** (1.0 eq) to a flame-dried Schlenk flask under an inert atmosphere. Dissolve it in anhydrous THF.
- Cool the solution to -78 °C using a dry ice/acetone bath.
- Grignard Addition: Slowly add the phenylmagnesium bromide solution (1.1 eq) dropwise via syringe over 30 minutes, maintaining the internal temperature below -70 °C.
 - Causality Note: Maintaining a very low temperature is critical for the stability of the tetrahedral intermediate and preventing side reactions, such as enolization or premature collapse.
- Stir the reaction mixture at -78 °C for 2-3 hours. Monitor by TLC (quench a small aliquot with acid before spotting) to confirm the consumption of the starting amide.
- Workup & Purification:
 - While the flask is still in the cold bath, quench the reaction by the slow, dropwise addition of 1M HCl. Allow the mixture to warm to room temperature.

- Causality Note: The acid serves two purposes: it protonates and collapses the stable intermediate to form the ketone, and it neutralizes any remaining Grignard reagent.
- Transfer the mixture to a separatory funnel and extract with diethyl ether or ethyl acetate (3x).
- Combine the organic extracts and wash sequentially with saturated NaHCO_3 solution and brine.
- Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate in vacuo.
- Purify the crude product by flash column chromatography (typically using a hexane/ethyl acetate gradient) to yield pure 1-phenylheptan-1-one.

Section 3: Advanced Application - Synthesis of Acylsilanes

Morpholine amides are also excellent substrates for the synthesis of acylsilanes, which are valuable synthetic intermediates known for their utility in reactions like the Brook rearrangement.^[11] This method efficiently produces acylsilanes and importantly, circumvents the need for stoichiometric copper(I) cyanide often required when starting from acid chlorides.^[11]

Protocol 3: Synthesis of 1-(Dimethylphenylsilyl)heptan-1-one

Objective: To synthesize an acylsilane from **4-Heptanoylmorpholine** using a silyllithium reagent.

Materials:

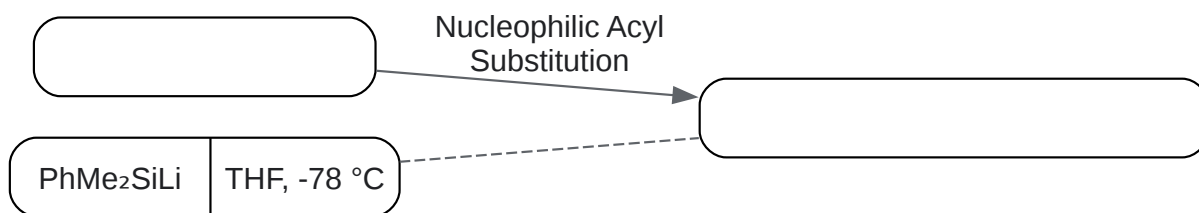
- **4-Heptanoylmorpholine**
- Dimethylphenylsilyllithium (PhMe_2SiLi) (prepared fresh or used from a commercial source)
- Tetrahydrofuran (THF), anhydrous

- Saturated aqueous ammonium chloride (NH_4Cl)
- Standard extraction and drying reagents

Procedure:

- **Reaction Setup:** In a flame-dried Schlenk flask under an inert atmosphere, dissolve **4-Heptanoylmorpholine** (1.0 eq) in anhydrous THF.
- Cool the solution to $-78\text{ }^\circ\text{C}$ in a dry ice/acetone bath.
- **Silyllithium Addition:** Slowly add the dimethylphenylsilyllithium reagent (1.5 eq) to the amide solution.
 - **Causality Note:** Similar to the Grignard reaction, low temperature is crucial. The use of the morpholine amide is key to preventing over-addition of the highly nucleophilic silyl anion.
[11]
- Stir the reaction at $-78\text{ }^\circ\text{C}$ for 90 minutes.[11]
- **Workup & Purification:**
 - Quench the reaction at $-78\text{ }^\circ\text{C}$ by adding saturated aqueous ammonium chloride.[11] Allow the mixture to warm to room temperature.
 - **Causality Note:** NH_4Cl is a mild proton source suitable for quenching organometallic reactions without causing undesired side reactions that stronger acids might induce.
 - Extract the product with an appropriate organic solvent (e.g., diethyl ether).
 - Wash the combined organic layers with brine, dry over anhydrous MgSO_4 , filter, and concentrate in vacuo.
- Purify the crude material via flash column chromatography on silica gel to obtain the target acylsilane.[11]

Acylsilane Synthesis Reaction Diagram



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Caption: Synthesis of an acylsilane from **4-Heptanoylmorpholine**.

References

- Ogiwara, Y. (2025).
- Ogiwara, Y. (2025). Morpholine Amides: Classical but Underexplored Acylating Intermediates in Organic Synthesis.
- Ogiwara, Y. (2025).
- Reich, S. H., et al. (2004). Efficient Synthesis of Acylsilanes Using Morpholine Amides.
- Ogiwara, Y. (2025).
- Sigma-Aldrich. (2024).
- Sigma-Aldrich. (2024).
- Ricca Chemical. (2025).
- GSRS. N-HEPTANOYLMORPHOLINE.
- Fisher Scientific. (2010).
- Carl ROTH. (n.d.).

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Sources

- [1. d-nb.info \[d-nb.info\]](http://d-nb.info)
- [2. Thieme E-Journals - Synthesis / Abstract \[thieme-connect.com\]](http://thieme-connect.com)
- [3. researchgate.net \[researchgate.net\]](http://researchgate.net)
- [4. discovery.researcher.life \[discovery.researcher.life\]](http://discovery.researcher.life)

- [5. GSRS \[gsrs.ncats.nih.gov\]](#)
- [6. fishersci.com \[fishersci.com\]](#)
- [7. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [8. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [9. carlroth.com:443 \[carlroth.com:443\]](#)
- [10. riccachemical.com \[riccachemical.com\]](#)
- [11. pubs.acs.org \[pubs.acs.org\]](#)
- To cite this document: BenchChem. [Application Notes & Protocols: 4-Heptanoylmorpholine as a Versatile Acylating Intermediate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b102680/docs#application-notes-protocols-4-heptanoylmorpholine-as-a-versatile-acylating-intermediate\]](https://www.benchchem.com/product/b102680/docs#application-notes-protocols-4-heptanoylmorpholine-as-a-versatile-acylating-intermediate)

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